4-Octylbenzoic Acid (CAS 3575-31-3): A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*4-Octylbenzoic acid*
CAS No.:	*3575-31-3*
Cat. No.:	*B1265468*

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An In-depth Examination of a Versatile Carboxylic Acid in Materials Science and Pharmaceutical Development

Introduction

4-Octylbenzoic acid (4-OBA), with the CAS number 3575-31-3, is an aromatic carboxylic acid distinguished by a benzoic acid core functionalized with an octyl group at the para position.[1] This amphiphilic structure, featuring a hydrophilic carboxylic acid head and a long, hydrophobic alkyl tail, imparts unique physicochemical properties, making it a compound of significant interest.[1] It typically appears as a white to off-white solid or powder at room temperature.[1][2][3] While it serves as an intermediate in the synthesis of pharmaceuticals, its primary applications lie within materials science, particularly in the formulation of liquid crystals, surfactants, and plasticizers.[1][4] This technical guide provides a comprehensive overview of 4-OBA's properties, synthesis, and experimental applications for professionals in research and drug development.

Physicochemical Properties

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The distinct molecular structure of **4-Octylbenzoic acid** governs its physical and chemical characteristics. The long octyl chain contributes to its hydrophobicity, while the carboxylic acid group provides acidic properties and a site for various chemical reactions.[1] A summary of its key quantitative data is presented below.

Property	Value	Source(s)
Molecular Formula	$C_{15}H_{22}O_2$	[2][3][5]
Molecular Weight	234.33 g/mol	[2][6]
Melting Point	97-98 °C	[2][5]
Boiling Point (est.)	361.43 °C	[2][3]
Density (est.)	1.002 g/cm³	[2][3]
pKa (Predicted)	4.36 ± 0.10	[2][3]
Water Solubility	Insoluble	[2][3][5]
Solubility in Organic Solvents	Soluble in methanol, hot hexane, hot ethanol, 2-propanol, and toluene.[2][3][5]	[2][3][5]
Form	White needles, powder, or crystal; known to form liquid crystals.[2][3]	[2][3]

Synthesis and Chemical Reactivity

While specific, detailed industrial synthesis routes for **4-Octylbenzoic acid** are proprietary, a general and common laboratory-scale synthesis for 4-alkylbenzoic acids involves two main steps: Friedel-Crafts acylation followed by an oxidation reaction.

Logical Workflow for Synthesis of 4-Alkylbenzoic Acids:

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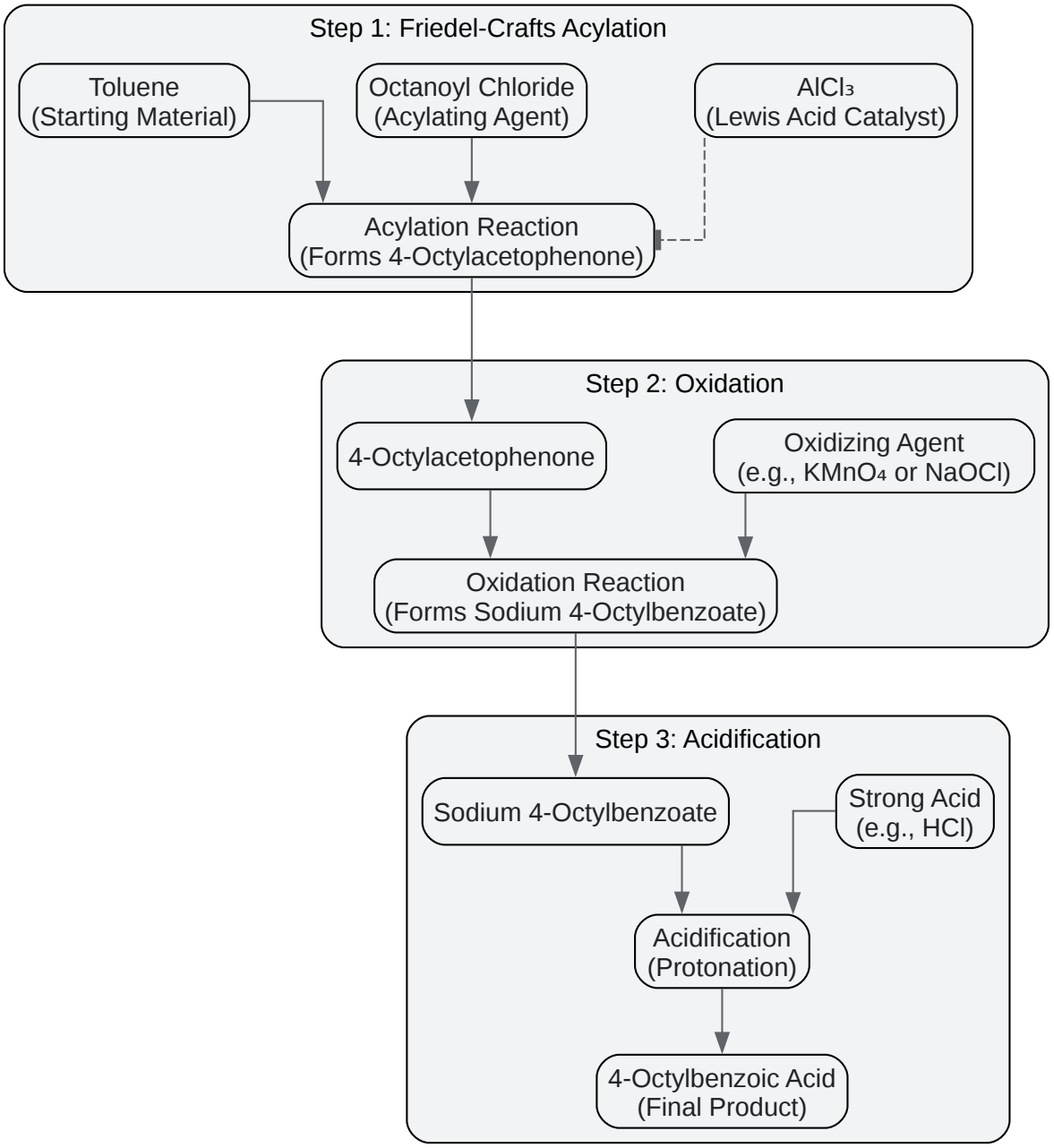

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Caption: General synthesis workflow for 4-alkylbenzoic acids.

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The carboxylic acid group of 4-OBA allows it to undergo typical reactions such as esterification and amidation, making it a versatile intermediate for creating a variety of derivatives.[1]

Biological Activity and Applications

The primary biological relevance of **4-Octylbenzoic acid** and similar amphiphilic molecules lies in their interaction with lipid membranes and their ability to self-assemble, rather than engaging with specific signaling pathways in the manner of a typical drug.

Interaction with Cell Membranes

The structure of 4-OBA is analogous to that of fatty acids and other membrane-active molecules. The long hydrophobic octyl tail can intercalate into the lipid bilayer of cell membranes, while the polar carboxylic acid head group remains at the aqueous interface. This insertion can disrupt the local membrane structure and fluidity.[7] The extent of this disruption depends on the concentration of the acid and the composition of the membrane, particularly its cholesterol content.[8]

- At low concentrations: May cause subtle changes in membrane packing and fluidity.
- At high concentrations: Can lead to more significant disruption, potentially increasing membrane permeability or causing lysis.[9]

This membrane-disrupting potential is a key consideration in its use as a pharmaceutical intermediate, as it could contribute to both desired therapeutic effects and potential cytotoxicity.

Signaling Pathway Analogy: Membrane Perturbation Effects

While not a direct signaling molecule, the membrane perturbation caused by 4-OBA can indirectly influence cellular signaling. Many signaling proteins and receptors are embedded within or associated with the cell membrane. By altering the local lipid environment, 4-OBA can affect the conformation, diffusion, and interaction of these proteins, thereby modulating their activity.

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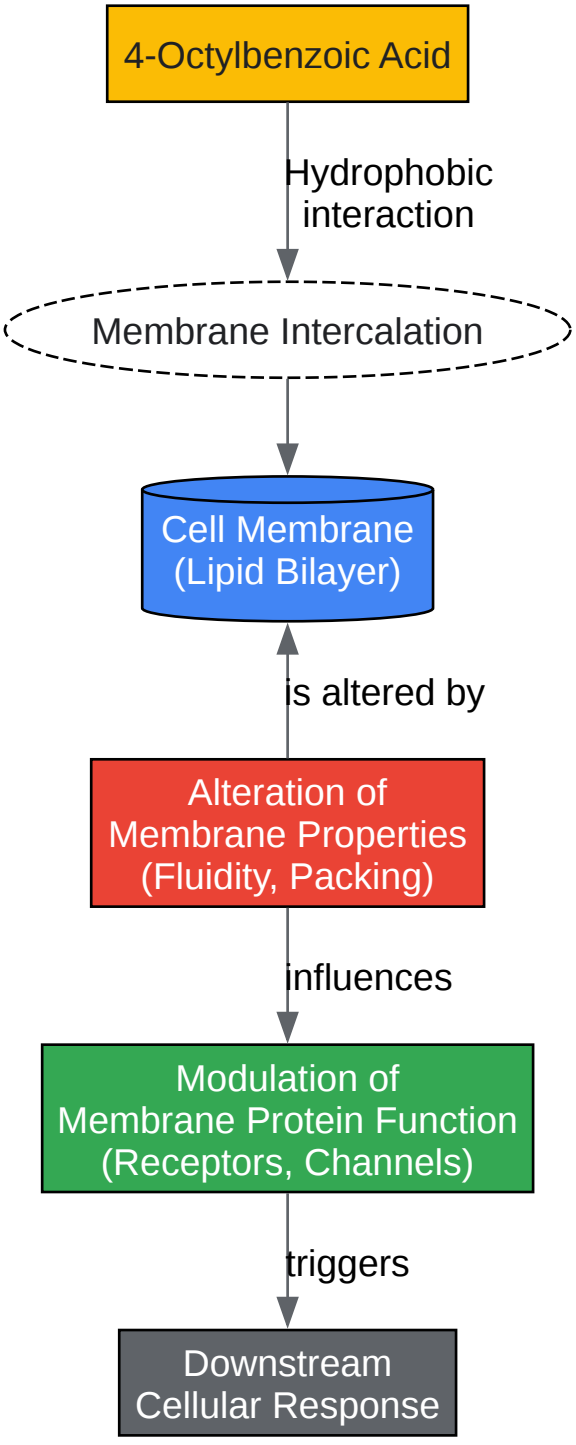

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Caption: Hypothetical pathway of 4-OBA's indirect cellular effects.

Applications

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- Liquid Crystals: 4-OBA is a well-known component in liquid crystal mixtures due to its ability to form mesophases—states of matter intermediate between liquid and solid.[2][4]
- Pharmaceutical Intermediate: It serves as a building block in the synthesis of more complex pharmaceutical compounds.[2][3][4]
- Self-Healing Materials: Research has explored its use in developing self-healing soft electronic materials.[4]
- Surfactants and Plasticizers: Its amphiphilic nature makes it suitable for use in the production of surfactants and as an additive to enhance the flexibility of polymers.[1]

Experimental Protocols

Given its surface-active properties, a key experimental technique used to study **4-Octylbenzoic acid** is the formation and characterization of Langmuir-Blodgett films. This allows for the investigation of its behavior at an air-water interface.

Protocol: Formation and Analysis of a 4-Octylbenzoic Acid Monolayer

This protocol describes the methodology for creating a monomolecular layer (monolayer) of 4-OBA on a water subphase and analyzing its surface pressure-area isotherm.

Objective: To determine the area per molecule and the collapse pressure of a 4-OBA monolayer, providing insights into its packing behavior at an interface.

Materials:

- Langmuir-Blodgett trough equipped with a movable barrier and a Wilhelmy plate surface pressure sensor.
- **4-Octylbenzoic acid** (CAS 3575-31-3)
- Chloroform (spectroscopic grade)
- Ultrapure water (Milli-Q or equivalent)

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- Microliter syringe

Procedure:

- Trough Preparation:
  - Thoroughly clean the Langmuir trough and barrier with chloroform-soaked tissues followed by copious rinsing with ultrapure water.[10]
  - Fill the trough with ultrapure water (the subphase).
  - Sweep the water surface with the barrier and aspirate the area in front of it to remove any surface contaminants. Repeat until the surface pressure reading is stable and near zero (<0.2 mN/m).[10]
- Spreading Solution Preparation:
  - Prepare a solution of 4-OBA in chloroform at a known concentration (e.g., 1 mg/mL). Ensure the solid is fully dissolved.
- Monolayer Deposition:
  - With the barrier fully open, use the microliter syringe to deposit a known volume (e.g., 20-50 µL) of the 4-OBA/chloroform solution dropwise onto the water surface.[10]
  - Allow approximately 15-20 minutes for the chloroform to evaporate completely, leaving a uniform monolayer of 4-OBA molecules on the subphase.
- Isotherm Measurement:
  - Begin compressing the monolayer by moving the barrier at a slow, constant rate (e.g., 10 cm^2/min).
  - Simultaneously, record the surface pressure (π) as a function of the surface area (A).
  - Continue compression until the pressure drops sharply, indicating the collapse of the monolayer.

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- Data Analysis:
  - Plot the surface pressure (π) versus the mean area per molecule (Å²/molecule). The area per molecule is calculated from the total surface area, the volume of solution deposited, its concentration, and the molecular weight of 4-OBA.
  - The resulting π-A isotherm will show distinct phases:
    - Gas (G) phase: At large areas, molecules are far apart, and pressure is low.
    - Liquid-Expanded (LE) phase: As area decreases, molecules interact, and pressure rises.
    - Liquid-Condensed (LC) phase: A steeper rise in pressure as molecules become tightly packed.
    - Solid (S) phase: The steepest slope, representing a highly ordered, solid-like film.
    - Collapse Point: The maximum pressure before the monolayer breaks.

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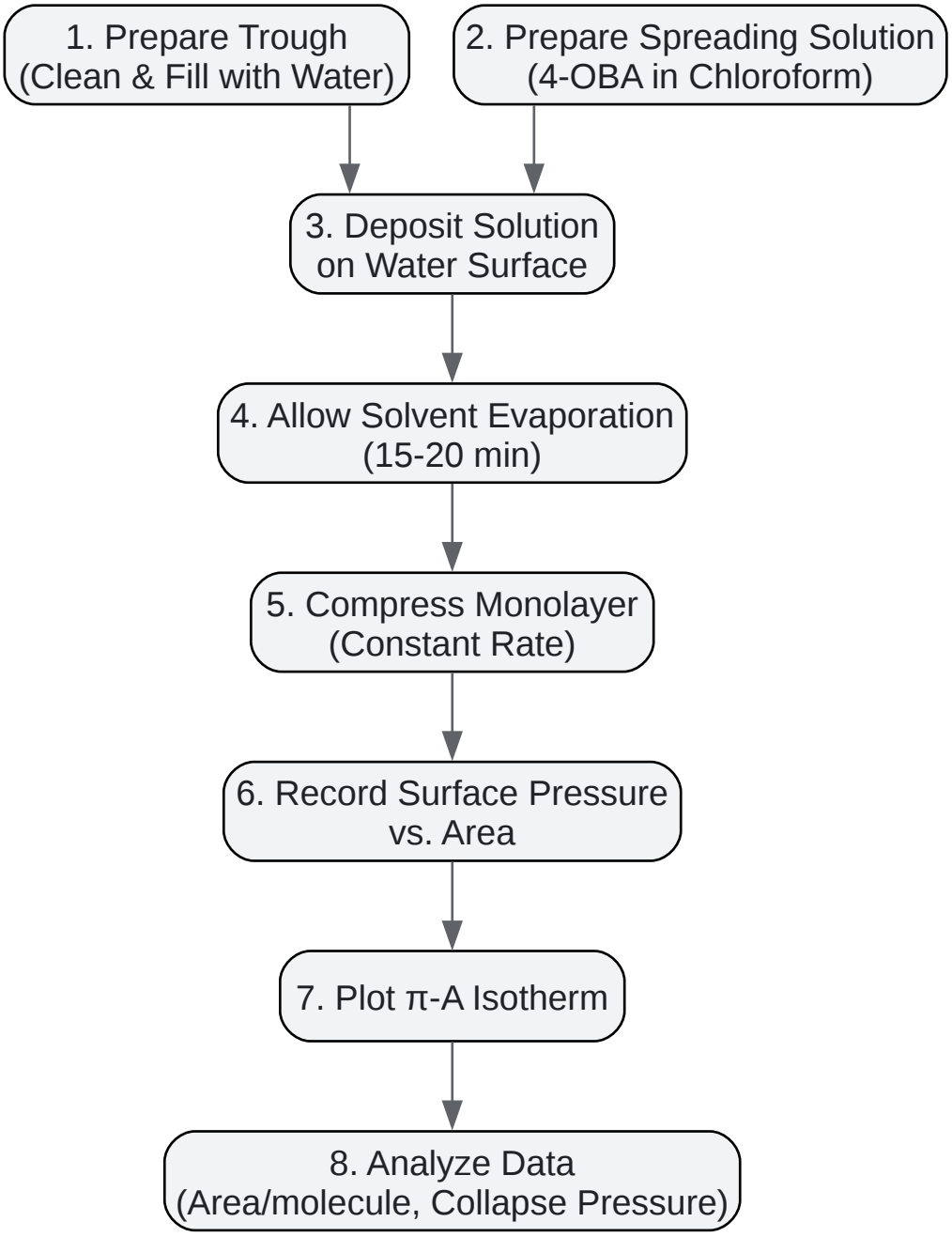

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Caption: Experimental workflow for Langmuir-Blodgett isotherm measurement.

Conclusion

4-Octylbenzoic acid is a functionally rich molecule with a well-defined set of physicochemical properties. Its amphiphilic character makes it a cornerstone in the field of materials science for applications such as liquid crystals and polymers. For drug development professionals, while

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not typically a primary active ingredient, its role as a versatile intermediate and its inherent membrane-disrupting capabilities warrant careful consideration. Understanding its behavior at interfaces and its interactions with lipid bilayers is crucial for harnessing its potential in both materials and life sciences.

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References

- 1. CAS 3575-31-3: 4-Octylbenzoic acid | CymitQuimica [cymitquimica.com]
- 2. 4-N-OCTYLBENZOIC ACID CAS#: 3575-31-3 [chemicalbook.com]
- 3. 4-N-OCTYLBENZOIC ACID | 3575-31-3 [chemicalbook.com]
- 4. Buy 4-Octylbenzoic acid | 3575-31-3 [smolecule.com]
- 5. chembk.com [chembk.com]
- 6. 4-辛基苯甲酸 99% | Sigma-Aldrich [sigmaaldrich.com]
- 7. Impact of Selected Small-Molecule Kinase Inhibitors on Lipid Membranes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. The impact of acyl-CoA:cholesterol transferase (ACAT) inhibitors on biophysical membrane properties depends on membrane lipid composition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Membrane-Disrupting Molecules as Therapeutic Agents: A Cautionary Note - PMC [pmc.ncbi.nlm.nih.gov]
- 10. tcd.ie [tcd.ie]
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